

SID 26681509 quarterhydrate lot-to-lot variability issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

[Get Quote](#)

Технический центр поддержки SID 26681509

Тема: Проблемы мелкосерийной изменчивости четвертьгидрата SID 26681509

Добро пожаловать в технический центр поддержки SID 26681509. Этот ресурс предназначен для помощи исследователям, ученым и специалистам в области разработки лекарств в устранении неполадок, связанных с мелкосерийной изменчивостью нашего исследуемого ингибитора киназы, четвертьгидрата SID 26681509.

Часто задаваемые вопросы (FAQ)

B1: Мы наблюдаем значительные различия в скорости растворения между различными партиями четвертьгидрата SID 26681509. В чем может быть причина?

O1: Мелкосерийная изменчивость скорости растворения часто связана с различиями в физических свойствах активного фармацевтического ингредиента (АФИ).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Для четвертьгидрата SID 26681509 основными причинами могут быть:

- Изменения в состоянии гидратации: Непоследовательные условия производства или хранения могут привести к частичной или полной дегидратации четвертьгидрата до безводной формы или превращению в моногидрат. Различные гидратные формы часто имеют разную растворимость.[\[5\]](#)[\[6\]](#)

- Полиморфизм: SID 26681509 может существовать в нескольких кристаллических формах (полиморфах), каждая из которых имеет свою уникальную кристаллическую решетку и, следовательно, разные физические свойства, включая растворимость и скорость растворения.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#) Процесс производства может случайно привести к образованию нежелательного полиморфа.[\[2\]](#)
- Размер и морфология частиц: Различия в размере и форме частиц между партиями могут влиять на площадь поверхности, доступную для растворения, что приводит к изменению скорости растворения.

В2: Эффективность нашего клеточного анализа киназы варьируется от партии к партии. Может ли это быть связано с проблемами растворимости?

О2: Да, это весьма вероятно. Непостоянная эффективность в клеточных анализах часто является следствием проблем с растворимостью и биодоступностью соединения.[\[2\]](#)[\[3\]](#)[\[4\]](#) Если SID 26681509 не полностью растворяется в среде для анализа, фактическая концентрация, которой подвергаются клетки, будет ниже, чем предполагалось, что приведет к кажущейся более низкой эффективности. Различия в состоянии гидратации или полиморфизме могут существенно повлиять на растворимость, что приведет к наблюдаемой изменчивости.[\[3\]](#)[\[4\]](#)

В3: Как нам следует хранить четвертьгидрат SID 26681509, чтобы свести к минимуму изменчивость?

О3: Для поддержания целостности четвертьгидрата мы рекомендуем хранить соединение в герметичном контейнере при температуре 2-8°C в среде с контролируемой влажностью (относительная влажность 30-40%). Избегайте циклов замораживания-оттаивания и воздействия высоких температур или низкой влажности, так как это может привести к дегидратации.

В4: Какие аналитические методы могут подтвердить правильность твердофазного состояния нашей партии SID 26681509?

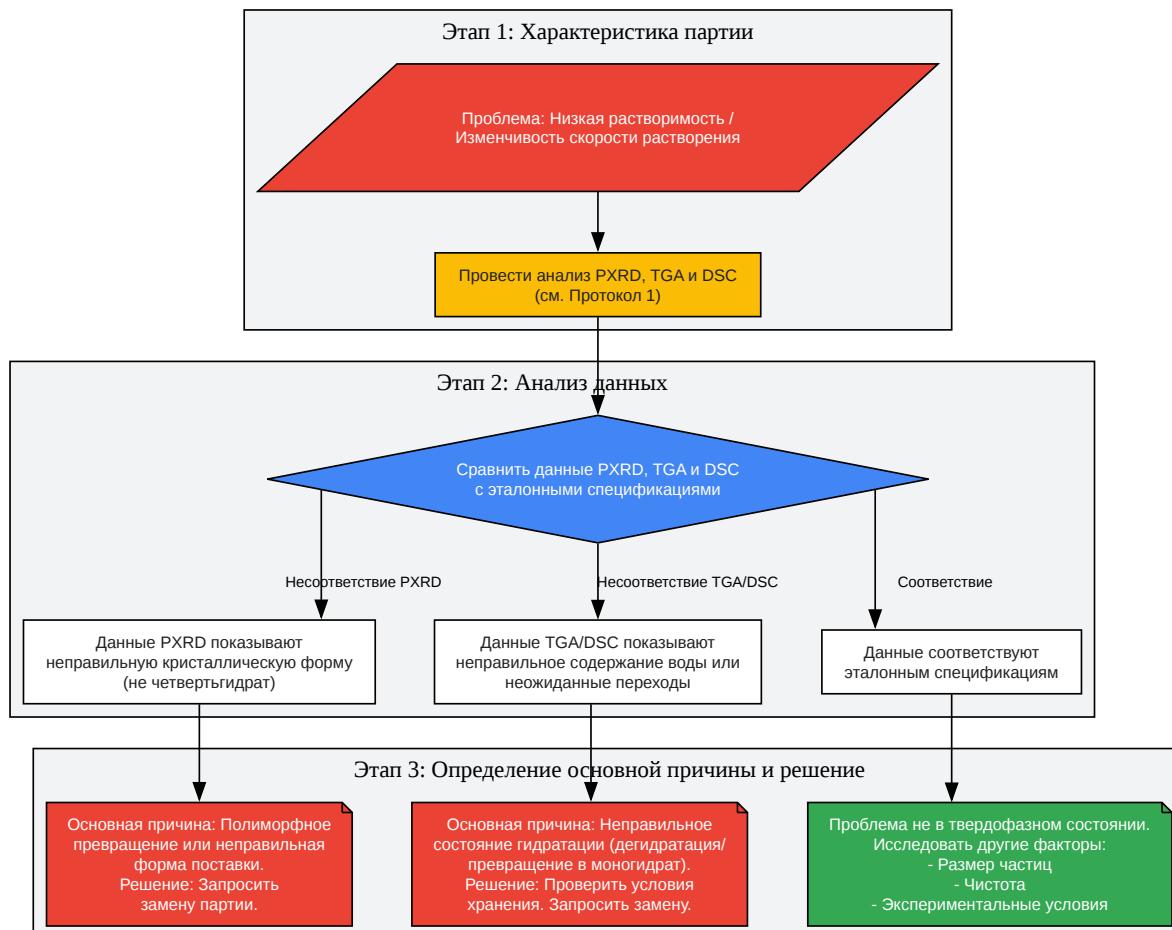
О4: Для характеристики твердофазного состояния АФИ рекомендуется использовать комбинацию методов.[\[5\]](#)[\[6\]](#)[\[8\]](#) Ключевые методы включают:

- Порошковая рентгеновская дифракция (PXRD): Для определения кристаллической формы и идентификации полиморфизма.[5][8]
- Термогравиметрический анализ (TGA): Для определения содержания воды и оценки термической стабильности гидрата.[5][6]
- Дифференциальная сканирующая калориметрия (DSC): Для обнаружения фазовых переходов, таких как дегидратация или полиморфные превращения.[6][8]

Руководства по устранению неполадок

Проблема 1: Неожиданно низкая растворимость и изменчивость скорости растворения

Это руководство поможет вам определить причину низкой растворимости и изменчивости между партиями.



[Click to download full resolution via product page](#)

Рисунок 1. Рабочий процесс для устранения неполадок с растворимостью SID 26681509.

В таблице ниже приведены гипотетические данные для трех партий SID 26681509, иллюстрирующие типичную изменчивость.

Параметр	Партия А (Эталонная)	Партия В (Проблемная)	Партия С (Проблемная)
Внешний вид	Белый кристаллический порошок	Слегка комковатый порошок	Белый кристаллический порошок
Потеря массы при TGA (% H ₂ O)	2.2% (Теоретическая: 2.15%)	0.5%	4.1%
Событие дегидратации DSC	Эндотерма при ~95°C	Отсутствует	Эндотерма при ~110°C
Ключевые пики PXRD (2θ)	8.5°, 12.3°, 15.7°, 21.1°	9.1°, 14.2°, 18.5°, 22.4°	8.5°, 12.3°, 15.7°, 21.1°
Скорость растворения (мг/л/ мин)	15.2	4.1	9.8
IC ₅₀ в анализе киназы	50 нМ	250 нМ	110 нМ
Предполагаемая форма	Четвертьгидрат (Форма I)	Безводная (Форма II)	Моногидрат (Форма I)

Интерпретация:

- Партия В показывает потерю массы, соответствующую безводной форме, и другой профиль PXRD, указывающий на другой полиморф (Форма II). Это объясняет ее очень низкую скорость растворения и плохую эффективность в анализе.
- Партия С имеет более высокое содержание воды, соответствующее моногидрату, и более низкую скорость растворения по сравнению с эталонной партией, хотя ее кристаллическая решетка (Форма I) та же.

Протокол 1: Характеристика твердофазного состояния с помощью PXRD, TGA и DSC

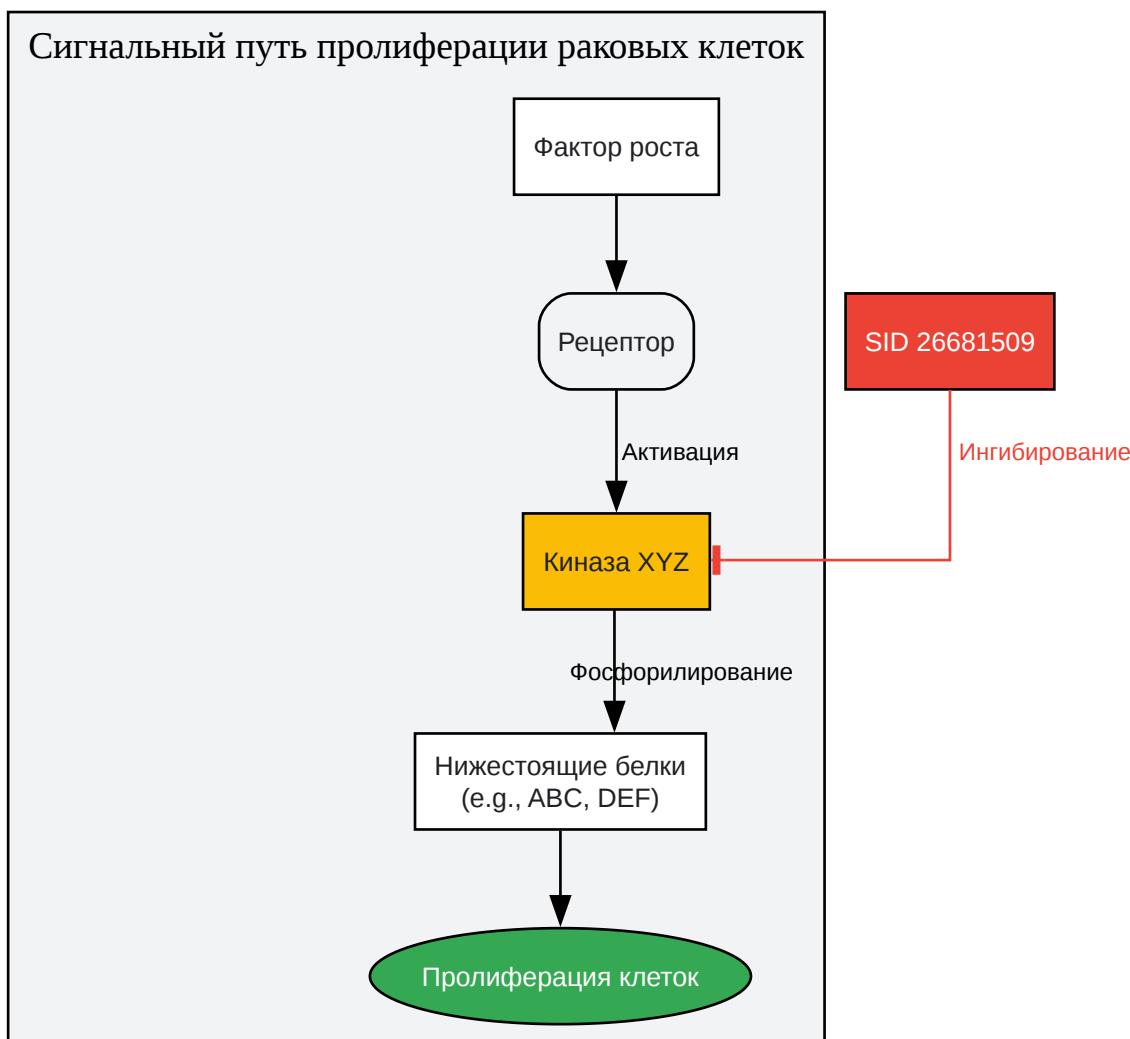
- Порошковая рентгеновская дифракция (PXRD)
 - Прибор: Стандартный порошковый дифрактометр с Cu K α излучением.
 - Подготовка образца: Аккуратно поместите примерно 10 мг образца на держатель с нулевым фоном и осторожно прижмите стеклянным предметным стеклом, чтобы обеспечить ровную поверхность.
 - Настройки сбора данных: Сканируйте образец в диапазоне 2θ от 5° до 40° с размером шага 0.02° и временем на шаг 1 секунда.
 - Анализ: Сравните полученную дифрактограмму с эталонной дифрактограммой для четвертьгидрата SID 26681509 (Форма I). Обратите внимание на любые сдвиги или появление новых пиков, которые могут указывать на другую полиморфную или гидратную форму.
- Термогравиметрический анализ (TGA)
 - Прибор: TGA-анализатор, откалиброванный по температуре и массе.
 - Подготовка образца: Взвесьте 3-5 мг образца в алюминиевом тигле.
 - Настройки анализа: Нагревайте образец от 25°C до 200°C со скоростью $10^\circ\text{C}/\text{мин}$ в атмосфере азота (скорость потока 50 мл/мин).
 - Анализ: Рассчитайте процент потери массы в диапазоне температур, соответствующем дегидратации (обычно 50°C - 120°C). Для четвертьгидрата SID 26681509 теоретическая потеря массы составляет 2.15%.
- Дифференциальная сканирующая калориметрия (DSC)
 - Прибор: DSC-анализатор, откалиброванный по индию.
 - Подготовка образца: Герметично закройте 1-3 мг образца в алюминиевом тигле. Проколите крышку, чтобы позволить улетучиться воде.

- Настройки анализа: Нагревайте образец от 25°C до 250°C со скоростью 10°C/мин в атмосфере азота.
- Анализ: Определите температуру и энタルпию любых термических событий. Ищите эндотермические пики, соответствующие дегидратации, которые должны коррелировать с потерей массы, наблюдаемой в TGA.

Проблема 2: Непостоянные результаты в клеточных анализах киназы

Это руководство поможет обеспечить точное дозирование SID 26681509 в водных средах для клеточных анализов.

SID 26681509 является ингибитором киназы XYZ, которая является ключевым компонентом в пути пролиферации раковых клеток.



[Click to download full resolution via product page](#)

Рисунок 2. SID 26681509 ингибит киназу XYZ, блокируя пролиферацию клеток.

Неправильное растворение является частой причиной изменчивости в анализах.
Следуйте этому протоколу, чтобы обеспечить полное растворение.

- Подготовка: Всегда подтверждайте твердофазное состояние вашей партии с помощью TGA или DSC перед приготовлением стоковых растворов, чтобы убедиться, что это правильная четвертьгидратная форма.
- Выбор растворителя: SID 26681509 имеет ограниченную растворимость в воде. Используйте 100% ДМСО для приготовления высококонцентрированного первичного

стокового раствора (например, 10 мМ).

- Процедура растворения: а. Взвесьте необходимое количество четвертьгидрата SID 26681509 в стеклянном флаконе. б. Добавьте соответствующий объем ДМСО для достижения целевой концентрации. в. Перемешивайте на вортексе в течение 2 минут. г. Поместите флакон в ультразвуковую ванну при комнатной температуре на 10-15 минут для облегчения растворения. д. Визуально осмотрите раствор на наличие нерастворенных частиц. Если частицы остались, продолжайте обработку ультразвуком еще 10 минут.
- Промежуточные разведения: Выполняйте серийные разведения из стокового раствора ДМСО в культуральной среде. Важно: Никогда не разбавляйте более чем в 100 раз за один шаг, чтобы избежать выпадения соединения в осадок. Убедитесь, что конечная концентрация ДМСО в анализе не превышает 0.1%, чтобы избежать токсичности для клеток.
- Хранение: Храните стоковый раствор ДМСО при -20°C в небольших аликоватах, чтобы избежать повторных циклов замораживания-оттаивания. Перед использованием дайте аликовоте полностью оттаить и перемешайте на вортексе.

Соблюдая эти протоколы и понимая потенциальное влияние твердофазных свойств, исследователи могут смягчить проблемы, связанные с мелкосерийной изменчивостью четвертьгидрата SID 26681509.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Polymorphism and crystallization of active pharmaceutical ingredients (APIs) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Control of Solid-State Characteristics of the Active Pharmaceutical Ingredients: Polymorphism - GBMSA [gbmsa.org.za]

- 3. pharmtech.com [pharmtech.com]
- 4. scite.ai [scite.ai]
- 5. Pharmaceutical Hydrates Analysis—Overview of Methods and Recent Advances - PMC [pmc.ncbi.nlm.nih.gov]
- 6. encyclopedia.pub [encyclopedia.pub]
- 7. curiaglobal.com [curiaglobal.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [SID 26681509 quarterhydrate lot-to-lot variability issues]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11933563#sid-26681509-quarterhydrate-lot-to-lot-variability-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com